

H-Ser(Bzl)-OH: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *H-Ser(Bzl)-OH*

Cat. No.: *B554737*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **H-Ser(Bzl)-OH** (O-Benzyl-L-serine), a synthetic amino acid derivative commonly utilized in peptide synthesis and pharmaceutical research. This document synthesizes available data on the compound's physical and chemical properties, potential hazards, handling and storage procedures, and emergency response measures. Particular attention is given to the conflicting hazard classifications present in available safety literature, underscoring the importance of a cautious and informed approach to its handling.

Chemical and Physical Properties

H-Ser(Bzl)-OH is a white to off-white crystalline powder.^[1] Its key physical and chemical properties are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
CAS Number	4726-96-9	[1][2]
Molecular Formula	C ₁₀ H ₁₃ NO ₃	[1][3]
Molecular Weight	195.22 g/mol	[4][5]
Appearance	White to off-white crystalline powder/solid	[1][4]
Solubility	Sparingly soluble in water. Soluble in H ₂ O at 2 mg/mL with ultrasound.	[1][4]
Storage Temperature	Room temperature; some suppliers recommend 0 - 8°C or -20°C for long-term storage.	[1][3][4]

Hazard Identification and GHS Classification

There is conflicting information in published safety data regarding the hazardous nature of **H-Ser(Bzl)-OH**. Some suppliers classify it as non-hazardous, while others assign specific GHS hazard classifications. This discrepancy highlights the need for careful risk assessment before handling.

Summary of GHS Classifications:

- Hazard Statements:
 - H315: Causes skin irritation.[6]
 - H319: Causes serious eye irritation.[6]
 - H335: May cause respiratory irritation.[6]
- Signal Word: Warning[6]
- GHS Pictogram: Irritant (exclamation mark)[6]

Conversely, some safety data sheets (SDS) state that the substance is "not considered a hazardous substance" or does not meet the criteria for GHS hazard classification.[5][7][8] Given this conflicting information, it is prudent to handle **H-Ser(Bzl)-OH** as a potentially hazardous substance.

Toxicological Information

A comprehensive review of available safety data sheets and scientific literature reveals a significant lack of quantitative toxicological data for **H-Ser(Bzl)-OH**. [7] No specific LD50 (lethal dose, 50%) or LC50 (lethal concentration, 50%) values have been identified. The primary health concerns are related to potential irritation of the skin, eyes, and respiratory tract upon direct contact or inhalation of dust particles. [1][6] Long-term exposure effects have not been well-studied. [1]

Safe Handling and Storage Protocols

Adherence to standard laboratory safety protocols is essential when working with **H-Ser(Bzl)-OH**. The following guidelines are recommended:

Personal Protective Equipment (PPE)

- Eye Protection: Wear tightly fitting safety goggles or a face shield. [9]
- Skin Protection: Use impervious gloves (e.g., nitrile rubber) and a lab coat. [7][9]
- Respiratory Protection: In case of dust formation, use a NIOSH-approved respirator with a particulate filter. [9]

Handling

- Handle in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust. [9][10]
- Avoid contact with skin and eyes. [10]
- Avoid formation of dust and aerosols. [10]
- Use non-sparking tools to prevent ignition sources. [10]

- Wash hands thoroughly after handling.[\[11\]](#)

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[1\]](#)[\[10\]](#)
- Keep away from strong oxidizing agents, strong acids, and strong bases.[\[1\]](#)

First Aid Measures

In the event of exposure, follow these first aid procedures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[\[9\]](#)[\[12\]](#)
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation develops.[\[11\]](#)[\[12\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention if irritation persists.[\[11\]](#)[\[12\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek medical attention.[\[12\]](#)

Accidental Release Measures

In case of a spill, follow these steps:

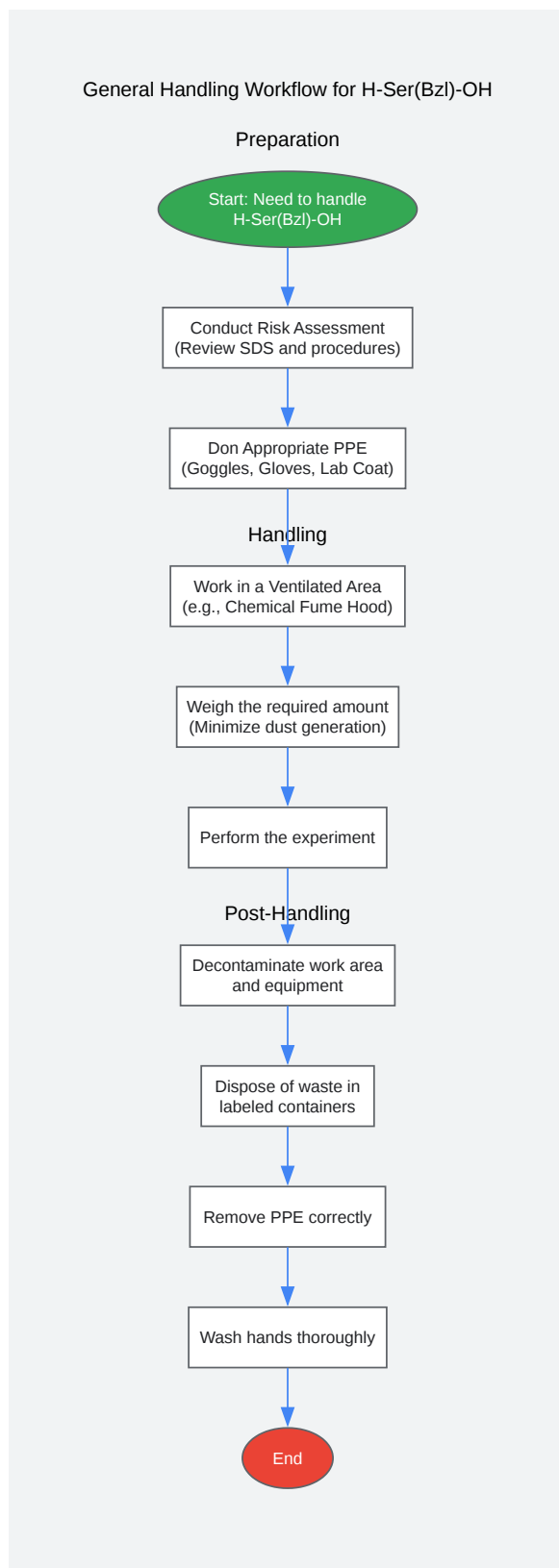
- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE as described in Section 4.1.[\[9\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[\[11\]](#)
- Methods for Cleaning Up: Sweep up the spilled solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal.[\[12\]](#)

Experimental Protocols

No specific experimental protocols for the safety assessment of **H-Ser(Bzl)-OH** were identified in the reviewed literature. The toxicological information is based on general knowledge of similar chemical compounds and the available, albeit limited, safety data sheets.

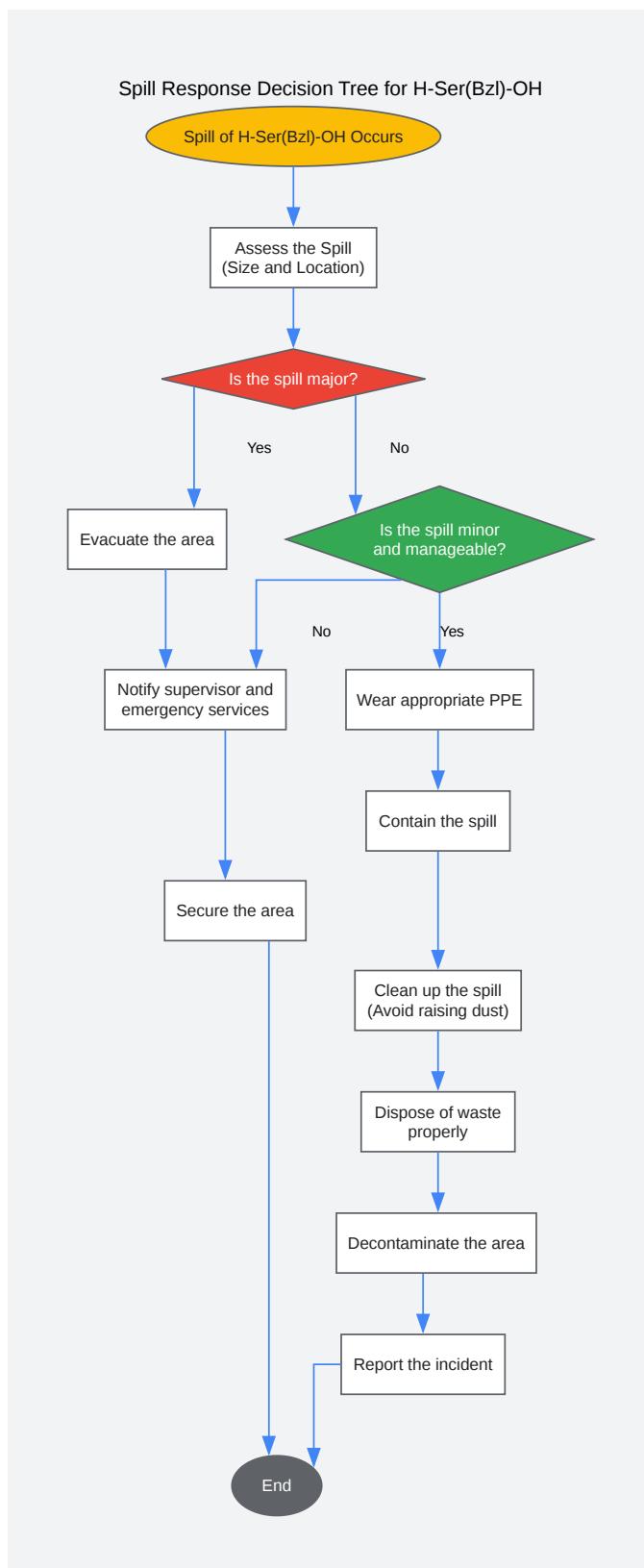
Visualized Workflows

To aid in the practical application of these safety and handling precautions, the following workflows are provided in the DOT language for visualization.



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Caption: General Handling Workflow for **H-Ser(Bzl)-OH**



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Caption: Spill Response Decision Tree for **H-Ser(Bzl)-OH**

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